

5-Bromopyridine-2-carbaldehyde material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 5-Bromopyridine-2-carbaldehyde

Cat. No.: B1277881

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An In-depth Technical Guide to the Material Safety Data Sheet for **5-Bromopyridine-2-carbaldehyde**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a detailed overview of the Material Safety Data Sheet (MSDS) for **5-Bromopyridine-2-carbaldehyde**, a versatile intermediate in pharmaceutical and agrochemical synthesis. The following sections present critical safety data, handling procedures, and emergency protocols in a structured format to ensure safe laboratory practices.

Chemical Identification and Physical Properties

5-Bromopyridine-2-carbaldehyde is a solid organic compound. A summary of its key physical and chemical properties is provided below.

Property	Value	Source
Molecular Formula	C6H4BrNO	[1][2][3]
Molecular Weight	186.01 g/mol	[1][2][4]
CAS Number	31181-90-5	[2][3][4]
Appearance	White to light yellow to light orange powder to crystal	[3]
Melting Point	91-98 °C	[3][4][5]
Boiling Point	70 °C at 26 mmHg	[3][5]
Density	1.683 g/cm ³ (Predicted)	[5][6]
Water Solubility	Insoluble	[5]

Hazard Identification and Classification

5-Bromopyridine-2-carbaldehyde is classified as a hazardous substance. The GHS classification and associated hazard statements are crucial for understanding the potential risks.

GHS Classification	Hazard Statement	Source
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	[1]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	[1]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	[1]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	[1][2][4]
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation	[1][2][4]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	[1][2][4]

Signal Word: Warning[1][2][4]

Safe Handling and Storage

Proper handling and storage are essential to minimize exposure and ensure the stability of the compound.

Aspect	Recommendation	Source
Handling	Use only under a chemical fume hood. Wear personal protective equipment. Avoid contact with skin and eyes. Do not breathe dust. Do not ingest. Minimize dust generation and accumulation. Wash hands thoroughly after handling.	[1][7][8]
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up. Recommended storage temperature: 2-8°C.	[3][4][7]
Incompatible Materials	Strong oxidizing agents, strong bases, strong reducing agents.	[7]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **5-Bromopyridine-2-carbaldehyde**.

PPE Type	Specification	Source
Eye/Face Protection	Goggles (European standard - EN 166) or safety glasses.	[1] [8]
Hand Protection	Protective gloves.	[1] [4] [8]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[1] [8]
Respiratory Protection	Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask type N95 (US) is recommended.	[1] [4]

First Aid Measures

In case of exposure, immediate and appropriate first aid is critical.

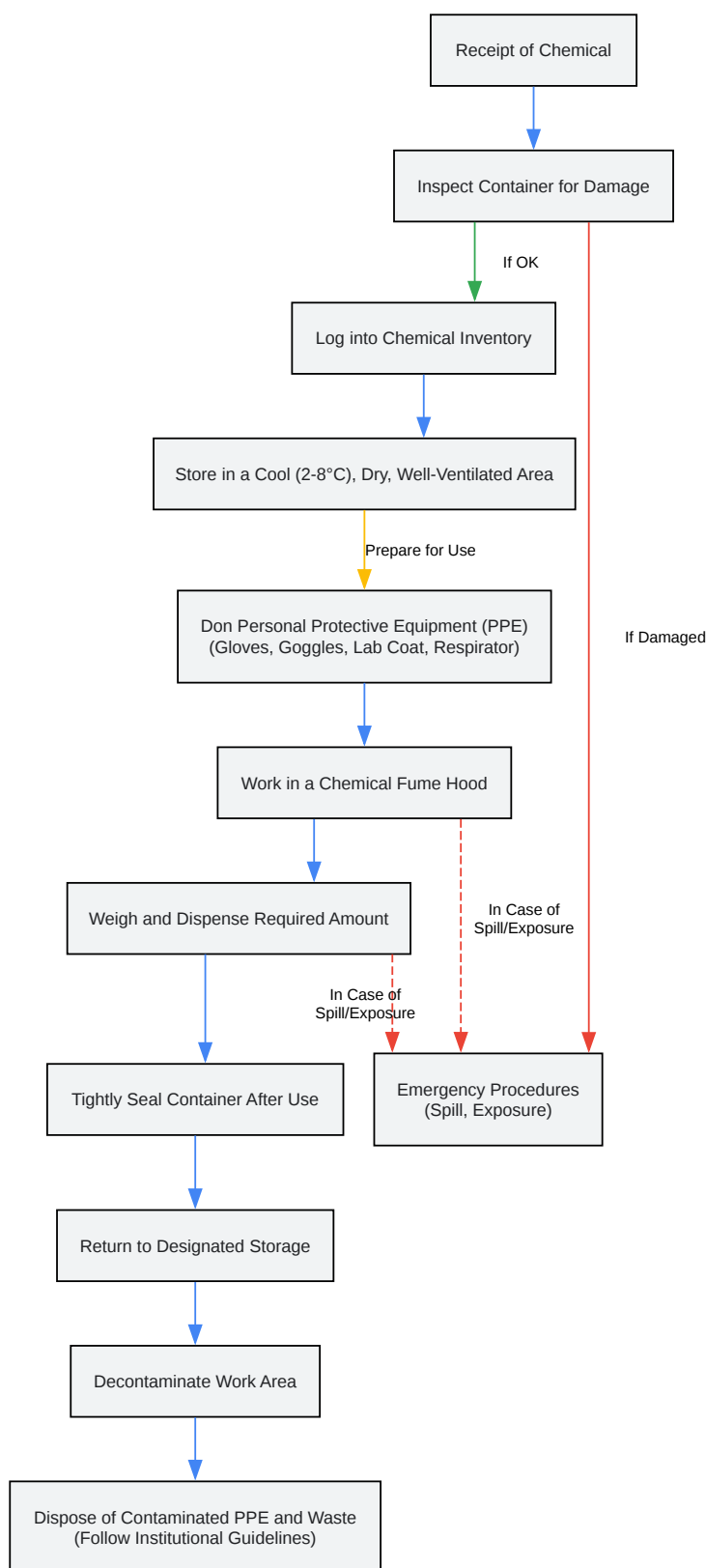
Exposure Route	First Aid Measures	Source
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[1][7]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Get medical attention.	[1][7]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.	[7]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately. Rinse mouth.	[7]

Experimental Protocols

The safety data sheets reviewed for **5-Bromopyridine-2-carbaldehyde** indicate that the toxicological and ecotoxicological properties have not been fully investigated.[7] No detailed experimental protocols for determining properties such as acute toxicity, persistence and degradability, or bioaccumulation potential are provided in the available documentation. Researchers should handle this compound with the care due to a substance with potentially unknown hazards.

Visualizing Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **5-Bromopyridine-2-carbaldehyde** from receipt to disposal.



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Safe handling workflow for **5-Bromopyridine-2-carbaldehyde**.

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